

Commercial availability and suppliers of dimethyl ethylmalonate

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Compound of Interest

Compound Name: *Dimethyl ethylmalonate*

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An In-depth Technical Guide to the Commercial Availability and Sourcing of Malonic Acid Esters for Researchers and Drug Development Professionals

Authored by a Senior Application Scientist

Introduction: Navigating the Nomenclature of Malonic Esters

In the landscape of organic synthesis, particularly within pharmaceutical and fine chemical development, malonic acid esters are indispensable C3 building blocks. Their value is rooted in the reactivity of the central methylene group ($-\text{CH}_2-$), flanked by two electron-withdrawing carbonyls, which imparts significant acidity to the α -hydrogens. This structural motif facilitates a wide array of classic and modern carbon-carbon bond-forming reactions.

A point of initial clarification is crucial. While the query specified "**dimethyl ethylmalonate**," the vast majority of commercial suppliers, chemical literature, and industrial applications center on two primary analogues: Dimethyl Malonate (DMM) and Diethyl Malonate (DEM). It is highly probable that inquiries for "**dimethyl ethylmalonate**" are intended to refer to one of these two widely-used reagents. There does exist a distinct, though less common, chemical named **Dimethyl Ethylmalonate** (CAS No. 26717-67-9)[1][2], and for the sake of completeness, it will be addressed. This guide, however, will focus predominantly on the two commercially significant malonic esters, providing the in-depth technical details required by researchers and procurement specialists in the field.

Part 1: Diethyl Malonate (DEM)

Chemical Identity:

- CAS Number: 105-53-3
- IUPAC Name: Diethyl propanedioate
- Synonyms: Malonic acid diethyl ester, Ethyl malonate
- Molecular Formula: $C_7H_{12}O_4$
- Molecular Weight: 160.17 g/mol

Commercial Availability and Key Suppliers

Diethyl Malonate is a readily available commodity chemical, offered by a wide range of global manufacturers and distributors. Supply chains are well-established, with options catering to needs from small-scale academic research to large-scale industrial production.

Table 1: Comparison of Major Diethyl Malonate (DEM) Suppliers

Supplier	Typical Grades Offered	Manufacturing Status	Geographic Reach	Notes
Merck (Sigma-Aldrich)	≥98%, ReagentPlus® 99%, FG (Food Grade)[3][4]	Distributor/Rebrander	Global	Offers a wide range of purities and pack sizes suitable for R&D and analytical standards.
Thermo Fisher Scientific	99%+	Distributor	Global	Provides comprehensive documentation including Certificates of Analysis (CoA).
Tokyo Chemical Industry (TCI)	>98.0% (GC)	Manufacturer/Distributor	Global	Strong presence in the research chemicals market with high-purity offerings.
Hebei Chengxin	Industrial Grades	Manufacturer	Global (Major Chinese Exporter)	One of the largest producers of malonic esters globally.
Tiande Chemical	Industrial & Pharmaceutical Grades	Manufacturer	Global (Major Chinese Exporter)[5]	A key manufacturer with a significant market share in malonates.
Shakti Chemicals	≥98% (Industrial), ≥99% (Pharma)	Distributor/Supplier (India)	India, Regional	Specializes in providing different grades with detailed specifications for

various
industries.

Technical Specifications and Quality Control

The quality of Diethyl Malonate is critical for its successful application in synthesis, as impurities can lead to side reactions and affect yield and purity of the final product. Suppliers typically provide a Certificate of Analysis (CoA) with each batch, detailing the results of quality control testing.

Typical Purity Grades and Specifications:

- **Standard/Synthesis Grade ($\geq 98-99\%$):** Suitable for most general organic synthesis applications. Key specifications include purity by GC, appearance, and refractive index.
- **High-Purity/Pharmaceutical Grade ($>99.5\%$):** Required for GMP processes and the synthesis of Active Pharmaceutical Ingredients (APIs). This grade comes with more stringent limits on impurities such as water content, acidity, heavy metals, and related substances.^[6]

Common Analytical Methods for Quality Control:

- **Gas Chromatography (GC):** The primary method for assessing purity and quantifying impurities. A Flame Ionization Detector (FID) is typically used.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to confirm the structure of the molecule and to identify any structural isomers or significant impurities.
- **Karl Fischer Titration:** Used to determine the water content, which is a critical parameter for moisture-sensitive reactions.

Experimental Protocol: Purity Determination of Diethyl Malonate by Gas Chromatography (GC-FID)

This protocol is adapted from established methods for the analysis of diethyl malonate.^{[6][7][8]}

- **Instrumentation:**

- Gas Chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary Column: A non-polar column such as a DB-1 (100% dimethylpolysiloxane), 30 m x 0.25 mm ID, 0.25 μ m film thickness is recommended.
- Carrier Gas: High-purity Helium or Nitrogen.
- Standard Preparation:
 - Accurately prepare a stock solution of Diethyl Malonate reference standard (e.g., 1000 μ g/mL) in a suitable solvent like ethyl acetate or acetone.
 - Create a series of working standards by serial dilution to generate a calibration curve.
- Sample Preparation:
 - Accurately weigh a sample of the Diethyl Malonate batch and dissolve it in the chosen solvent to a known concentration (e.g., 1000 μ g/mL).
- Chromatographic Conditions:
 - Injector Temperature: 250 °C
 - Detector Temperature: 280 °C
 - Oven Temperature Program:
 - Initial Temperature: 80 °C, hold for 2 minutes.
 - Ramp: Increase to 200 °C at a rate of 10 °C/minute.
 - Hold: Hold at 200 °C for 5 minutes.
 - Injection Volume: 1 μ L (split or splitless injection can be used depending on the concentration).
- Analysis:
 - Inject the standards and the sample.

- The purity of the sample is calculated by comparing the peak area of the analyte to the total area of all peaks (area percent method) or by using the calibration curve for quantification.

Applications in Research and Drug Development

Diethyl Malonate is a cornerstone of malonic ester synthesis, a versatile method for preparing a variety of substituted carboxylic acids. Its applications are extensive:

- **Pharmaceuticals:** It is a key intermediate in the synthesis of numerous drugs, including barbiturates (sedatives), non-steroidal anti-inflammatory drugs (NSAIDs), nalidixic acid (an antibiotic), and vitamins B1 and B6.[\[9\]](#)
- **Agrochemicals:** Used in the production of pesticides and herbicides.[\[10\]](#)
- **Flavors and Fragrances:** DEM itself has a faint, apple-like odor and is used in fragrance compositions.[\[9\]](#) It also serves as a precursor for various flavoring agents.[\[10\]](#)
- **Amino Acid Synthesis:** Diethyl acetamidomalonate, derived from DEM, is a classic reagent for the synthesis of α -amino acids.[\[11\]](#)

Safe Handling and Storage

- **Handling:** Wear appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Handle in a well-ventilated area or under a chemical fume hood.[\[1\]](#)
- **Storage:** Store in a cool, dry, and well-ventilated place away from strong oxidizing agents and bases. Keep containers tightly sealed.[\[1\]](#)
- **Hazards:** Diethyl malonate is a combustible liquid and can cause serious eye irritation.[\[12\]](#)

Part 2: Dimethyl Malonate (DMM)

Chemical Identity:

- CAS Number: 108-59-8

- IUPAC Name: Dimethyl propanedioate
- Synonyms: Malonic acid dimethyl ester, Methyl malonate
- Molecular Formula: $C_5H_8O_4$
- Molecular Weight: 132.11 g/mol

Commercial Availability and Key Suppliers

Similar to DEM, Dimethyl Malonate is widely available from major chemical suppliers and manufacturers worldwide. The choice between DMM and DEM often depends on the specific reaction conditions and the desired final product, as the methyl esters can sometimes offer different reactivity or be easier to remove during workup.

Table 2: Comparison of Major Dimethyl Malonate (DMM) Suppliers

Supplier	Typical Grades Offered	Manufacturing Status	Geographic Reach	Notes
Merck (Sigma-Aldrich)	98%, for synthesis	Distributor/Rebrander	Global	Offers various pack sizes for laboratory use. [12]
Thermo Fisher Scientific	98+%	Distributor	Global	Provides Certificates of Analysis detailing purity by GC. [13]
Tokyo Chemical Industry (TCI)	>98.0% (GC)	Manufacturer/Distributor	Global	A reliable source for high-purity research chemicals.
Shakti Chemicals	≥98% (Industrial), ≥99% (Pharma) [13]	Distributor/Supplier (India)	India, Regional	Provides detailed specifications for pharma grade, including limits on heavy metals and water content. [13]
Suzhou Senfeida Chemical	97%	Manufacturer/Supplier (China)	China, Asia-Pacific	A representative of Chinese manufacturers offering DMM. [3]

Technical Specifications and Quality Control

The quality parameters for DMM are analogous to those for DEM. Pharmaceutical grade DMM has stringent specifications.[\[13\]](#)

Typical Specifications for Pharma Grade Dimethyl Malonate (>99%):

- Purity (by GC): ≥ 99.0%[\[13\]](#)

- Water Content (Karl Fischer): $\leq 0.05\%$ w/w[13]
- Acidity (as malonic acid): Low, often specified as an acid value (e.g., ≤ 0.10 mg KOH/g)[13]
- Heavy Metals (as Pb): ≤ 5 ppm[13]
- Appearance: Clear, colorless liquid[13]

Experimental Protocol: Structural Confirmation of Dimethyl Malonate by ^1H NMR Spectroscopy

- Sample Preparation:
 - Prepare a solution of Dimethyl Malonate (approx. 5-10 mg) in about 0.6 mL of deuterated chloroform (CDCl_3).
 - Transfer the solution to a 5 mm NMR tube.
- Instrumental Parameters (for a 300 MHz or 400 MHz spectrometer):
 - Solvent: CDCl_3
 - Acquisition Time: ~3-4 seconds
 - Relaxation Delay: 1-2 seconds
 - Number of Scans: 8-16 (adjust for desired signal-to-noise ratio)
- Expected ^1H NMR Spectrum:
 - ~3.75 ppm (singlet, 6H): This signal corresponds to the six equivalent protons of the two methyl ester ($-\text{OCH}_3$) groups.
 - ~3.40 ppm (singlet, 2H): This signal corresponds to the two equivalent protons of the central methylene ($-\text{CH}_2-$) group.
 - Internal Standard: A peak at 7.26 ppm from residual CHCl_3 in the CDCl_3 solvent.

Applications in Research and Drug Development

The applications of DMM are very similar to those of DEM, serving as a key reactant in malonic ester synthesis and other condensation reactions.

- **Pharmaceutical Synthesis:** DMM is an important raw material for the production of the antibacterial agent pipemidic acid.^[5] It is also used in the synthesis of other pharmaceuticals like chloroquine.^[3]
- **Organic Synthesis:** It is a versatile precursor for mono- and di-substituted acetic acids and is used in the synthesis of barbituric acid.^[3]
- **Agrochemicals and Dyes:** DMM is also used in the synthesis of various pesticides and dyestuffs.

Safe Handling and Storage

- **Handling:** Use in a well-ventilated area and wear standard PPE (goggles, gloves, lab coat).
- **Storage:** Store in a cool, well-ventilated warehouse, away from fire and heat sources. Keep the container sealed and store separately from oxidants and strong alkalis.^[5]
- **Hazards:** DMM is a combustible liquid and causes serious eye irritation.^[12]

Part 3: Dimethyl Ethylmalonate

Chemical Identity:

- **CAS Number:** 26717-67-9
- **IUPAC Name:** Dimethyl 2-ethylpropanedioate
- **Molecular Formula:** C₇H₁₂O₄
- **Molecular Weight:** 160.17 g/mol

Commercial Availability and Suppliers

Dimethyl ethylmalonate is significantly less common than its dimethyl and diethyl analogues. It is not typically stocked as a commodity chemical. Its availability is largely limited to specialty chemical suppliers that focus on research quantities or custom synthesis.

Potential Suppliers:

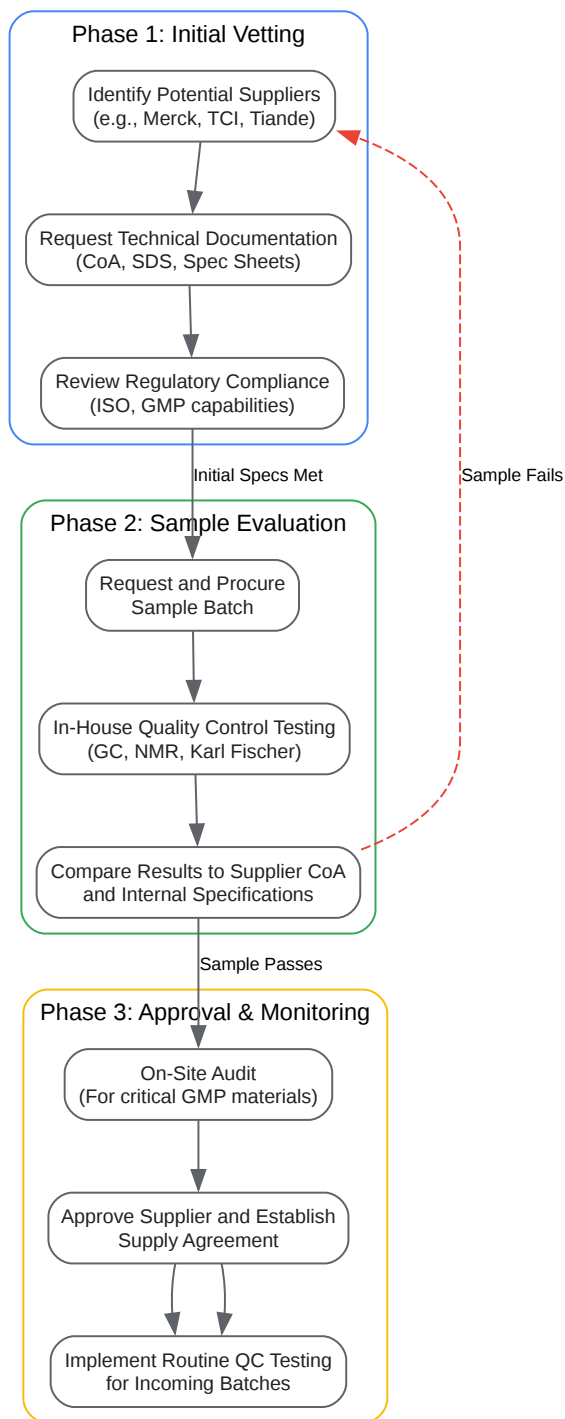
- Some suppliers, such as Kingreat Chemistry and Wuhan PharmChem, list it as part of their broader catalog, suggesting they may produce it on demand or source it from specialized labs.^[14]
- Databases like PubChem list it, but this does not guarantee ready commercial stock.^[1]

Researchers requiring this specific compound should be prepared to inquire about custom synthesis or be subject to longer lead times.

Part 4: Supplier Qualification and Quality Assurance Workflow

For professionals in drug development, ensuring a consistent and high-quality supply of starting materials is paramount. The following diagram illustrates a typical workflow for qualifying a new supplier for a critical reagent like a malonic ester.

Supplier Qualification Workflow for Malonic Esters

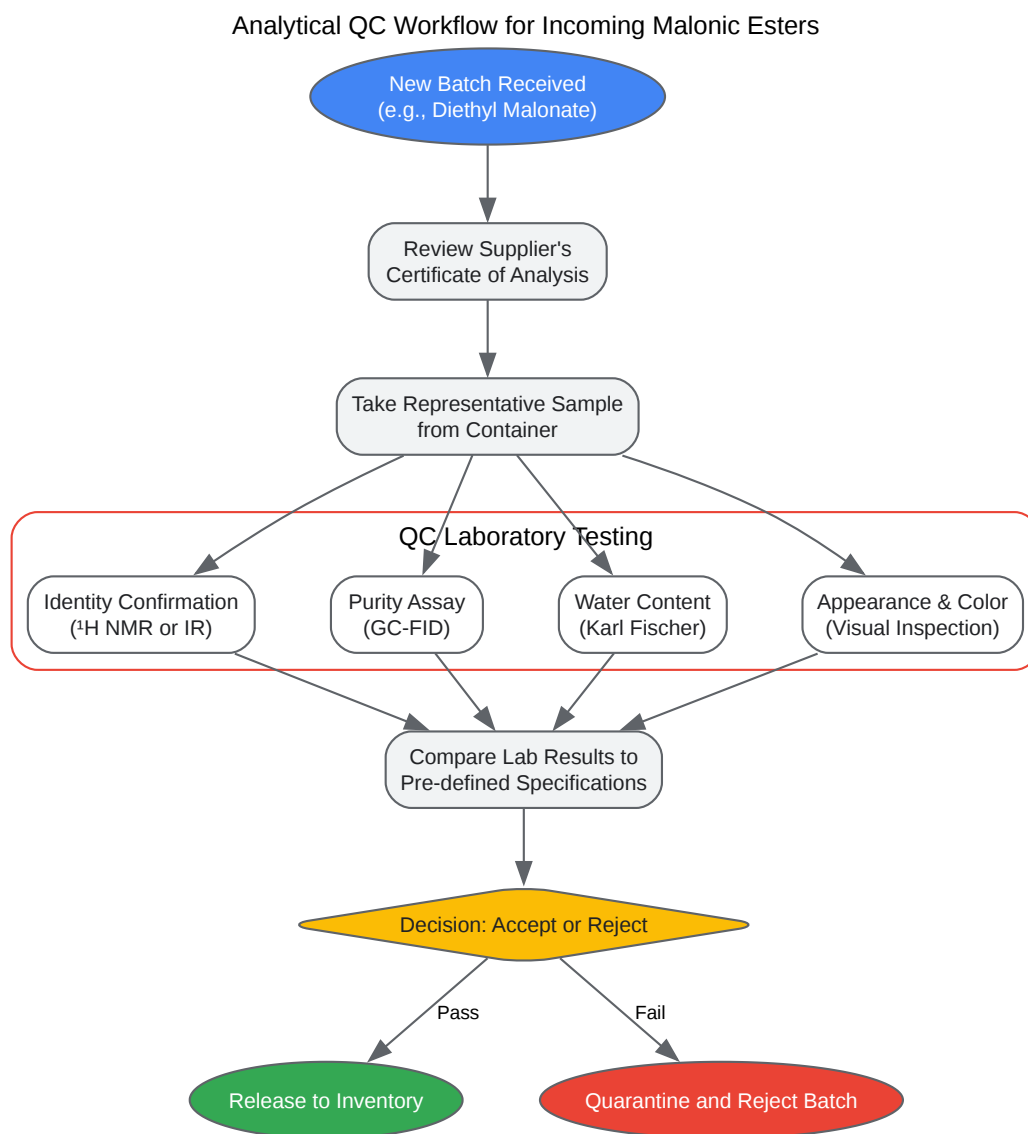


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Caption: A workflow for qualifying and monitoring chemical suppliers.

Part 5: Analytical Workflow for Incoming Material

Once a supplier is approved, a robust internal quality control process is necessary for every batch received to ensure consistency.



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Caption: A typical quality control workflow for incoming raw materials.

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